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Technical Support Center: Stability of Imidazolidinyl Urea in Aqueous Solutions

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Compound of Interest		
Compound Name:	Imidazolidinyl Urea	
Cat. No.:	B1213387	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the stability of **Imidazolidinyl Urea** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is Imidazolidinyl Urea and why is its stability in aqueous solutions a concern?

Imidazolidinyl Urea is a preservative used in cosmetics and personal care products to prevent microbial contamination.[1] Its stability in aqueous solutions is a critical factor because its degradation can lead to a loss of preservative efficacy and the release of formaldehyde, a known sensitizer.[2][3] Understanding the factors that affect its stability is crucial for ensuring product safety and shelf-life.

Q2: What are the primary factors that influence the stability of **Imidazolidinyl Urea** in aqueous solutions?

The main factors affecting the stability of **Imidazolidinyl Urea** are:

- pH: Imidazolidinyl Urea is most stable in acidic to neutral conditions (pH 3-9).[2] In alkaline conditions (pH > 9), its degradation rate increases significantly.
- Temperature: Higher temperatures accelerate the degradation of **Imidazolidinyl Urea** and the release of formaldehyde.[4][5][6] It is recommended to avoid prolonged exposure to



temperatures above 50°C.

 Storage Time: The degradation of Imidazolidinyl Urea is a time-dependent process. Longer storage periods, especially under unfavorable pH and temperature conditions, will result in greater degradation.[4][5][6]

Q3: What are the degradation products of **Imidazolidinyl Urea** in aqueous solutions?

The degradation of **Imidazolidinyl Urea** involves the release of formaldehyde.[2][3][4][6] Other identified decomposition products include:

- Allantoin
- (4-hydroxymethyl-2,5-dioxo-imidazolidine-4-yl)-urea (HU)
- (3,4-bis-hydroxymethyl-2,5-dioxo-imidazolidine-4-yl)-urea (3,4-BHU)
- (3-hydroxymethyl-2,5-dioxo-imidazolidine-4-yl)-urea[2][7]

Q4: Is **Imidazolidinyl Urea** compatible with other common cosmetic ingredients?

Imidazolidinyl Urea is generally compatible with a wide range of cosmetic ingredients, including surfactants and proteins. However, its compatibility should be tested on a case-by-case basis, as interactions with other components in a formulation can potentially affect its stability.

Troubleshooting Guide

Troubleshooting & Optimization

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Problem	Potential Cause(s)	Recommended Action(s)
Loss of preservative efficacy in my formulation over time.	Degradation of Imidazolidinyl Urea due to high pH, elevated storage temperature, or extended storage time.	1. Measure the pH of your formulation and adjust to a range of 3-9 if necessary. 2. Review storage conditions and ensure the product is not exposed to high temperatures for prolonged periods. 3. Conduct a stability study to determine the rate of Imidazolidinyl Urea degradation in your specific formulation (see Experimental Protocols section).
Presence of free formaldehyde detected in the product.	Imidazolidinyl Urea is a formaldehyde-releasing preservative, and its degradation will lead to an increase in free formaldehyde concentration.[4][5][6]	1. Quantify the amount of free formaldehyde to ensure it remains within acceptable safety limits. 2. Optimize the formulation's pH and storage conditions to minimize the rate of formaldehyde release.
Unexpected changes in the physical properties (e.g., color, odor, viscosity) of the formulation.	While Imidazolidinyl Urea itself is unlikely to cause these changes, its degradation or interaction with other ingredients might.	Investigate potential interactions between Imidazolidinyl Urea and other components in your formulation. 2. Perform compatibility testing with individual ingredients.
Inconsistent analytical results when measuring Imidazolidinyl Urea concentration.	Imidazolidinyl Urea exists as a mixture of compounds and its degradation products can interfere with analysis.[8]	1. Use a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), that can separate the parent compound from its degradation products. 2. Ensure proper



sample preparation and handling to prevent further degradation during analysis.

Quantitative Data Summary

The following table summarizes the qualitative and semi-quantitative impact of pH and temperature on the degradation of **Imidazolidinyl Urea** in aqueous solutions, as inferred from available literature. It is important to note that specific degradation rates will vary depending on the complete formulation matrix.

Factor	Condition	Effect on Stability	Formaldehyde Release
рН	< 3	May be less stable	Moderate
3 - 9	Stable	Minimal to moderate	
> 9	Unstable	Significant increase	_
Temperature	< 10°C	Generally stable	Low
25°C (Room Temp)	Gradual degradation over time	Moderate	
> 50°C	Accelerated degradation	Significant increase	

Note: This table provides a general guide. For precise quantification, experimental testing within the specific formulation is necessary.

Experimental Protocols Protocol for Accelerated Stability Testing of Imidazolidinyl Urea in an Aqueous Formulation

This protocol outlines a general procedure for assessing the stability of **Imidazolidinyl Urea** in a given aqueous formulation under accelerated conditions.



1. Objective: To evaluate the stability of **Imidazolidinyl Urea** in an aqueous formulation at elevated temperatures and different pH values over a defined period.

2. Materials:

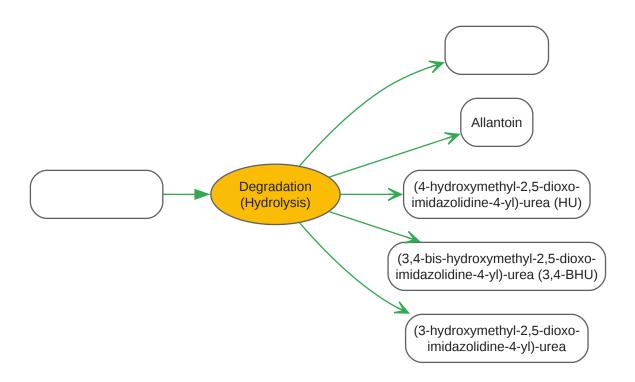
- Test formulation containing a known concentration of Imidazolidinyl Urea.
- pH meter and calibration buffers.
- Temperature-controlled stability chambers.
- HPLC system with a suitable detector (e.g., UV at 210 nm or 214 nm).
- Appropriate HPLC column (e.g., C18 or Cyano).[10]
- Mobile phase (e.g., Acetonitrile and water mixture).[10]
- Imidazolidinyl Urea reference standard.
- Reagents for pH adjustment (e.g., citric acid, sodium hydroxide).
- 3. Sample Preparation:
- Prepare batches of the test formulation.
- Adjust the pH of different batches to the desired levels for the study (e.g., pH 5, 7, and 9).
- Package the samples in their final intended containers.
- 4. Stability Study Conditions:
- Storage Temperatures: 25°C ± 2°C (real-time), 40°C ± 2°C, and 50°C ± 2°C (accelerated).
- Time Points: 0, 1, 2, 3, and 6 months for accelerated studies. For real-time studies, testing should extend for the intended shelf life.
- At each time point, withdraw samples from each storage condition for analysis.
- 5. Analytical Procedure (HPLC Method):



- Sample Extraction: Dilute a known amount of the formulation in a suitable solvent (e.g., mobile phase) to bring the concentration of **Imidazolidinyl Urea** within the calibration range.
- Chromatographic Conditions (Example):[10]
 - Column: Cyano column (250 x 4.6 mm, 5 μm i.d.).
 - Mobile Phase: Isocratic mixture of acetonitrile and water (25:75, v/v).
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 40°C.
 - o Detection Wavelength: 210 nm.
- Calibration: Prepare a series of standard solutions of Imidazolidinyl Urea and generate a calibration curve.
- Analysis: Inject the prepared samples and standards into the HPLC system and record the peak areas.
- Calculation: Determine the concentration of **Imidazolidinyl Urea** in the samples by comparing their peak areas to the calibration curve.
- 6. Data Analysis:
- Calculate the percentage of Imidazolidinyl Urea remaining at each time point relative to the initial concentration (time 0).
- Plot the percentage of remaining Imidazolidinyl Urea against time for each storage condition and pH.
- Analyze the data to determine the degradation kinetics and estimate the shelf life of the product.

Visualizations

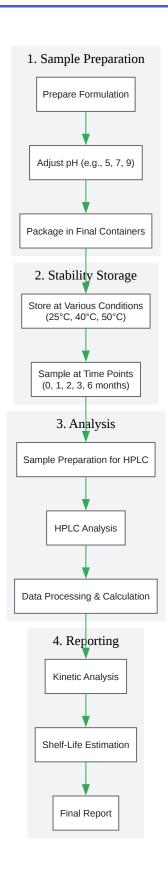




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Caption: Degradation pathway of **Imidazolidinyl Urea** in aqueous solutions.





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